

Structure-activity relationship of 2C-D and its analogues

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Compound of Interest

Compound Name: 2-(2-Methoxy-5-methylphenyl)ethanamine

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Foundational Understanding of 2C-D and the 2C-X Series

The 2,5-dimethoxyphenethylamines, commonly known as the 2C-x series, are a class of psychedelic compounds renowned for their diverse pharmacological profiles.^[1] These molecules share a common phenethylamine backbone with methoxy groups at the 2 and 5 positions of the benzene ring.^[1] Their primary psychoactive effects are mediated through agonism at the serotonin 5-HT_{2A} receptor.^{[2][3]}

2C-D, or 2,5-dimethoxy-4-methylphenethylamine, serves as a foundational compound within this series.^[4] First synthesized in the 1970s, it is characterized by its relatively mild psychedelic effects at lower doses and more pronounced effects at higher doses.^{[2][5]} Alexander Shulgin, a pioneer in the study of these compounds, famously described 2C-D as a "pharmacological tofu," highlighting its ability to potentiate the effects of other psychedelics without significantly altering their qualitative nature.^[5]

Core Structure-Activity Relationships of 2C-D Analogues

The pharmacological properties of the 2C-x series are exquisitely sensitive to structural modifications. The following sections detail the impact of substitutions at various positions on the phenethylamine scaffold.

The Critical Role of the 4-Position Substituent

The substituent at the 4-position of the aromatic ring is a key determinant of potency and efficacy at the 5-HT_{2A} receptor.

- **Alkyl Substituents:** Increasing the chain length of the alkyl group at the 4-position generally leads to an increase in potency. For instance, the progression from 2C-D (methyl) to 2C-E (ethyl) and 2C-P (propyl) is associated with a significant enhancement of psychedelic effects.^[1] However, this trend is not without limits, as excessively bulky substituents can reduce activity.^[6]
- **Halogen Substituents:** The introduction of halogens at the 4-position results in some of the most potent compounds in the 2C-x series. A clear trend in potency is observed, with iodine (2C-I) conferring greater activity than bromine (2C-B), which in turn is more potent than chlorine (2C-C).^[1] This is likely due to a combination of electronic and steric factors influencing receptor binding.
- **Other Substituents:** A wide array of other functional groups have been explored at the 4-position, leading to compounds with diverse properties. For example, the introduction of a thiotrifluoromethyl group has led to the discovery of potent and long-acting 5-HT₂ receptor agonists.^{[7][8]}

The 2,5-Dimethoxy Substitution Pattern

The 2,5-dimethoxy arrangement on the phenyl ring is considered essential for the characteristic psychedelic activity of the 2C-x series.^[6] Removal of either the 2- or 5-methoxy group leads to a significant reduction in in vivo potency, even if the in vitro binding affinity is only modestly affected.^[6] This highlights the importance of this specific substitution pattern for productive receptor activation.

Modifications to the Ethylamine Side Chain

Alterations to the ethylamine side chain can have profound effects on the pharmacological profile.

- **Alpha-Methylation:** The addition of a methyl group to the alpha-carbon of the ethylamine side chain, which creates the amphetamine analogues known as the DOx series, significantly increases the duration of action. For example, DOM is the alpha-methylated analogue of 2C-D.^[4] This is primarily due to increased metabolic stability, as the alpha-methyl group hinders metabolism by monoamine oxidase.^[4]
- **N-Alkylation:** In general, the addition of alkyl groups to the nitrogen atom of the ethylamine side chain reduces psychedelic activity. For instance, the N-benzylphenethylamines (NBOMes) are highly potent 5-HT_{2A} agonists but their qualitative effects can differ from the parent 2C compounds.^[9]

Quantitative Pharmacological Data

The following table summarizes the in vitro pharmacological data for 2C-D and a selection of its analogues at the human 5-HT_{2A} receptor.

Compound	4-Position Substituent	5-HT _{2A} pEC ₅₀	Reference
2C-D	Methyl	5.09	^[10]
2C-E	Ethyl	-	-
2C-P	Propyl	-	-
2C-B	Bromo	-	-
2C-I	Iodo	-	-
2C-C	Chloro	-	-

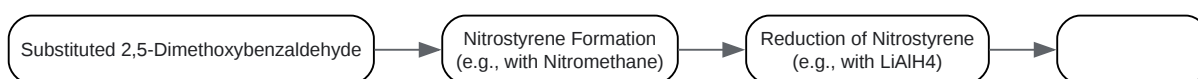
Note: A comprehensive and directly comparable dataset for pEC₅₀ values under identical experimental conditions is challenging to compile from the available literature. The value for 2C-D is provided as a reference point.

Experimental Methodologies for SAR Studies

The elucidation of the SAR of 2C-D and its analogues relies on a combination of chemical synthesis and in vitro pharmacological assays.

General Synthetic Approach for 2C-x Compounds

A common synthetic route to 2,5-dimethoxyphenethylamines starts from a suitably substituted 2,5-dimethoxybenzaldehyde. The following diagram illustrates a generalized synthetic workflow.



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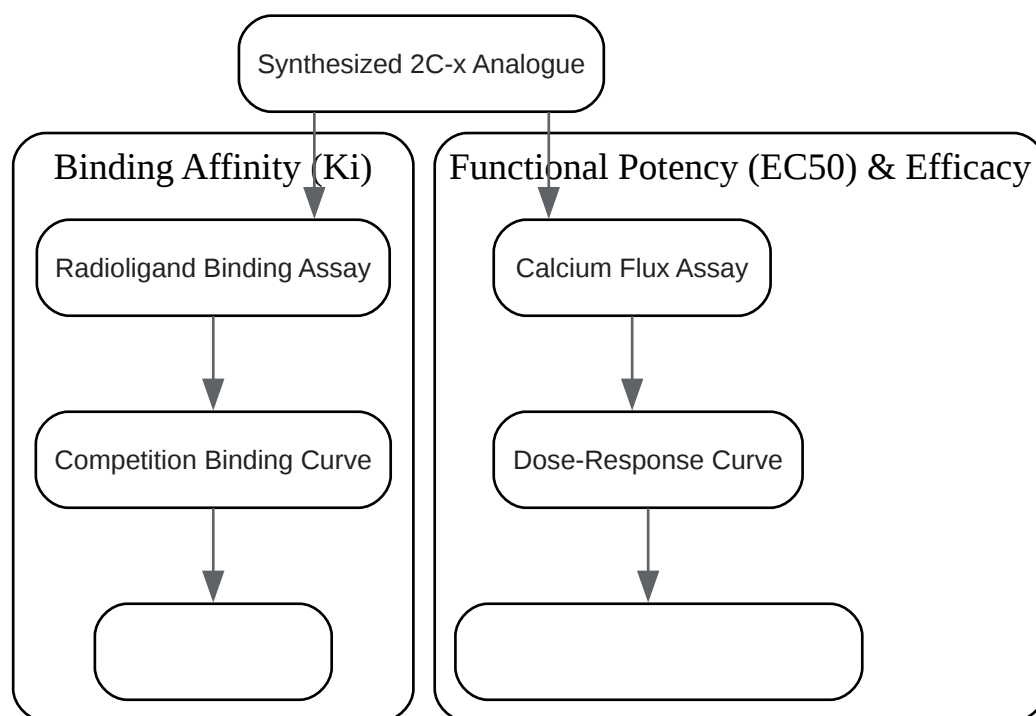
Caption: Generalized synthetic route for 2C-x analogues.

Step-by-Step Protocol Outline:

- **Condensation:** React the starting 2,5-dimethoxybenzaldehyde derivative with nitromethane in the presence of a base (e.g., ammonium acetate) to form the corresponding β -nitrostyrene.
- **Reduction:** Reduce the β -nitrostyrene to the primary amine using a strong reducing agent such as lithium aluminum hydride (LiAlH_4) in an anhydrous solvent like tetrahydrofuran (THF).
- **Purification:** Purify the final 2C-x compound, typically through conversion to its hydrochloride salt and recrystallization.

In Vitro Pharmacological Evaluation

The pharmacological activity of newly synthesized compounds is assessed using a variety of in vitro assays.



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Caption: Workflow for in vitro pharmacological characterization.

4.2.1. Radioligand Binding Assay (for Ki determination)

This assay measures the affinity of a compound for a specific receptor.

Protocol Outline:

- Membrane Preparation: Prepare cell membranes from a cell line stably expressing the human 5-HT_{2A} receptor.[11]
- Incubation: Incubate the membranes with a known concentration of a radiolabeled ligand (e.g., [3H]ketanserin or [125I]DOI) and varying concentrations of the unlabeled test compound.[12][13]
- Separation: Separate the bound from the unbound radioligand by rapid filtration through glass fiber filters.[14]
- Detection: Quantify the amount of bound radioactivity using a scintillation counter.[13]

- **Data Analysis:** Plot the data to generate a competition binding curve and calculate the K_i value, which represents the affinity of the test compound for the receptor.

4.2.2. Calcium Flux Assay (for EC50 and Efficacy determination)

This functional assay measures the ability of a compound to activate the 5-HT2A receptor and elicit a downstream cellular response.

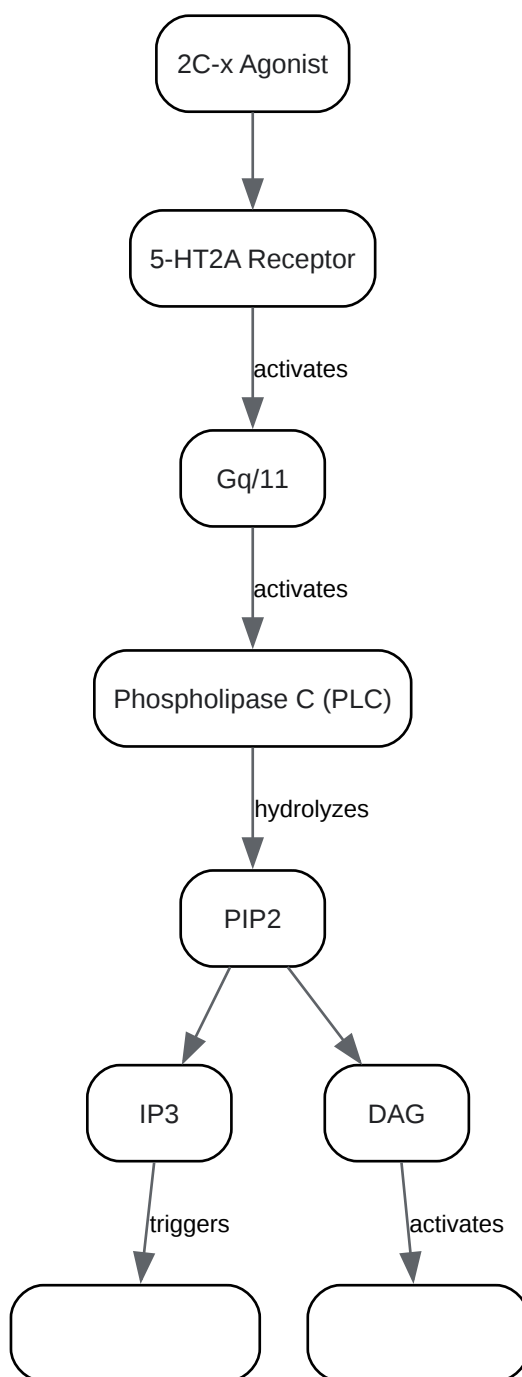
Protocol Outline:

- **Cell Culture:** Culture a cell line expressing the human 5-HT2A receptor in a multi-well plate format.[\[15\]](#)
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye.[\[16\]](#)[\[17\]](#)
- **Compound Addition:** Add varying concentrations of the test compound to the wells.[\[15\]](#)
- **Signal Detection:** Measure the change in fluorescence intensity over time using a fluorescence plate reader, such as a FLIPR (Fluorescence Imaging Plate Reader).[\[15\]](#)[\[18\]](#)
- **Data Analysis:** Plot the dose-response curve to determine the EC50 (the concentration of the compound that produces 50% of the maximal response) and the Emax (the maximum response), which are measures of potency and efficacy, respectively.

Signaling Pathways and Functional Selectivity

Canonical 5-HT2A Receptor Signaling

The 5-HT2A receptor is a G protein-coupled receptor (GPCR) that primarily couples to the Gq/11 signaling pathway.[\[16\]](#)[\[19\]](#) Agonist binding initiates a conformational change in the receptor, leading to the activation of phospholipase C (PLC).[\[19\]](#) PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG).[\[20\]](#) IP3 triggers the release of intracellular calcium stores, while DAG activates protein kinase C (PKC).[\[20\]](#)



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Caption: The Gq/11-mediated signaling cascade of the 5-HT2A receptor.

Biased Agonism: A New Frontier in SAR

Recent research has revealed that GPCR signaling is more complex than previously understood. The concept of "biased agonism" or "functional selectivity" posits that different

agonists, upon binding to the same receptor, can stabilize distinct receptor conformations that preferentially activate certain downstream signaling pathways over others.[21][22] For the 5-HT2A receptor, this could mean differential activation of the canonical Gq pathway versus other pathways, such as those mediated by β -arrestin.[19][21]

Subtle structural changes in 2C-x analogues can lead to significant differences in their signaling profiles.[23] This functional selectivity may underlie the diverse qualitative effects observed across the 2C-x series.[23] The development of biased agonists holds therapeutic promise, as it may be possible to design compounds that elicit desired therapeutic effects (e.g., neuroplasticity) without inducing undesirable side effects like hallucinations.[21][24]

Conclusion and Future Directions

The structure-activity relationship of 2C-D and its analogues is a rich and complex field of study. The 2,5-dimethoxy-phenethylamine scaffold has proven to be a remarkably versatile template for the design of novel 5-HT2A receptor agonists. While the general principles of SAR are becoming clearer, particularly with respect to substitutions at the 4-position and modifications of the ethylamine side chain, many questions remain.

Future research should focus on:

- **Systematic Exploration of Novel Substitutions:** The continued synthesis and pharmacological evaluation of novel analogues will further refine our understanding of the SAR at the 5-HT2A receptor.
- **Elucidation of Biased Agonism:** A deeper investigation into the functional selectivity of 2C-x compounds is crucial. This will require the use of a broader range of functional assays that can probe different signaling pathways.
- **Computational Modeling:** The use of molecular modeling and simulation can provide valuable insights into the interactions between 2C-x ligands and the 5-HT2A receptor, potentially enabling the rational design of new compounds with desired pharmacological profiles.[24]

By integrating synthetic chemistry, in vitro pharmacology, and computational approaches, the scientific community can continue to unravel the intricate SAR of this fascinating class of

compounds, paving the way for the development of novel therapeutics for a range of neuropsychiatric disorders.

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